

A Comprehensive Technical Guide to Solvent Yellow 21: Nomenclature, Properties, and Methodologies

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Compound of Interest

Compound Name: Solvent Yellow 21

Cat. No.: B1141520

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Solvent Yellow 21**, a metal-complex azo dye. The following sections detail its alternative names and synonyms, key quantitative data, and representative experimental protocols for its synthesis and analysis. This document is intended to serve as a valuable resource for professionals in research and development.

Nomenclature and Identification

Solvent Yellow 21 is known by a multitude of synonyms and trade names across various industries. Accurate identification is crucial for scientific and regulatory purposes. The primary identifiers are its CAS Registry Number, 5601-29-6, and its Colour Index Name, C.I. 18690.[1][2][3] A comprehensive list of its alternative names is provided in the table below.

Category	Name/Identifier
Common Name	Solvent Yellow 21
CAS Registry Number	5601-29-6[1][3]
Colour Index (C.I.) Name	C.I. 18690[2][3]
EINECS Number	227-022-5[3]
Synonyms & Trade Names	Acid Yellow 59, Acid Yellow 121, AP Yellow 21, Atul Anodal Fast Yellow R, Bricosol Yellow K2R, Caprozol Brilliant Yellow 2K, Complesol Yellow 6120, Dikai Solvent Yellow 21, Filamid Yellow R, Intraplast Yellow GRW, Lampranol Light Yellow 2RN, Lampronol Yellow 2RN, Meco Fast Yellow Y-20, Neutral Yellow 2GL, Oil Yellow 2G, Oil Yellow 120, Oil Yellow 801, Orgalon Yellow 120, Rathipon Fast Yellow R, Rosafast Yellow M2R, Solvent Yellow B, Technosol Fast Yellow R, Zapon Fast Yellow R, Zapon Yellow 156.[1][2][4][5]
IUPAC Name	hydrogen bis[2-[(4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo]benzoato(2-)]chromate(1-)

Physicochemical and Quantitative Data

The following table summarizes the key physicochemical properties of **Solvent Yellow 21**. This data is essential for its application in various formulations and for understanding its behavior in different matrices.

Property	Value
Molecular Formula	C ₃₄ H ₂₅ CrN ₈ O ₆ [3]
Molecular Weight	693.62 g/mol [6]
Appearance	Dark yellow powder.[5][7]
Boiling Point	461.9 °C at 760 mmHg[3]
Density	1.445 g/cm ³ at 20°C[3]
Water Solubility	170.1 mg/L at 20°C.[3] Slightly soluble in water. [7]
Solubility in Organic Solvents	Freely soluble in ethylene glycol ether and DMF. [7] Soluble in ethanol.[7]
Heat Resistance	Stable above 180°C[5]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Solvent Yellow 21** is not readily available in peer-reviewed literature, a representative procedure can be outlined based on the well-established synthesis of chromium-complex azo dyes.

Representative Synthesis of a 1:2 Chromium-Azo Complex

The synthesis of **Solvent Yellow 21** involves a multi-step process, beginning with the formation of an azo dye, followed by metallization with a chromium salt.[5]

Step 1: Diazotization of an Aromatic Amine An aromatic amine, such as 2-aminobenzoic acid, is diazotized using sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (0-5°C) to form a diazonium salt.[5]

Step 2: Azo Coupling The resulting diazonium salt is then coupled with a suitable coupling agent, in this case, a pyrazolone derivative like 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one.[5] This reaction is typically carried out in an alkaline solution.

Step 3: Metallization The synthesized azo dye is then complexed with a chromium salt. The dye is dissolved in a suitable solvent, such as formamide, and heated with a chromium source, like chromium formate, at an elevated temperature (e.g., 113-115°C) for several hours. This results in the formation of a 1:2 chromium complex, where one chromium ion is coordinated with two dye molecules.^[5]

Step 4: Purification The crude product is purified to remove unreacted starting materials and byproducts. A common method for purifying solvent dyes involves dissolving the crude dye in a suitable water-miscible solvent with a high boiling point, filtering out any insoluble impurities, and then precipitating the purified dye by adding the solution to a large excess of deionized water. The precipitated dye is then collected by filtration, washed, and dried.

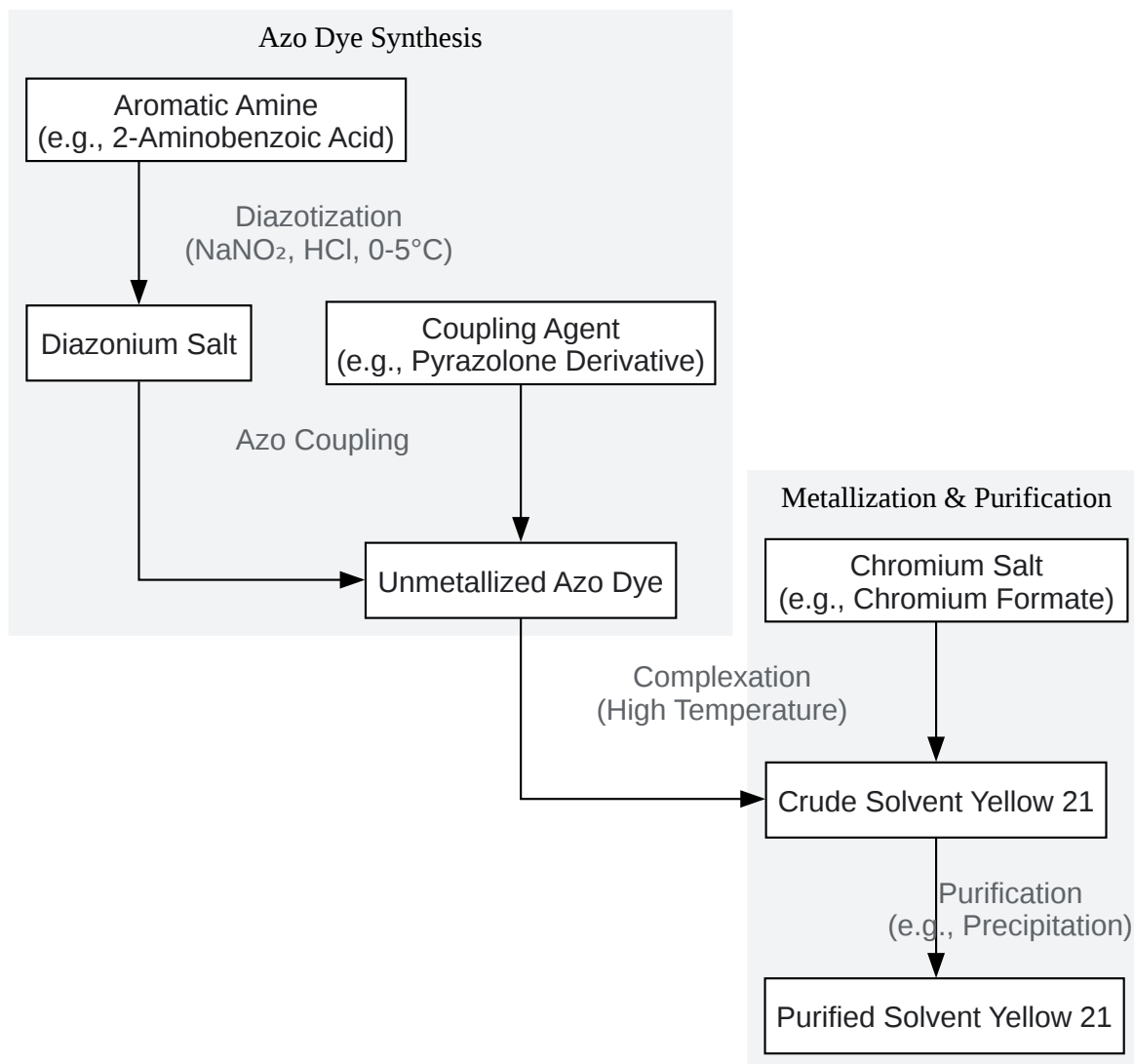
Analytical Characterization

The characterization of **Solvent Yellow 21** and similar metal-complex dyes typically involves a combination of spectroscopic and chromatographic techniques.

- **High-Performance Liquid Chromatography (HPLC):** A reverse-phase HPLC method can be employed to assess the purity of the dye and to quantify its concentration in various samples. A C18 column with a gradient elution using a mobile phase of water and a suitable organic solvent (e.g., methanol or acetonitrile) is a common setup for the analysis of solvent dyes.^[8]
- **UV-Visible Spectroscopy:** This technique is used to determine the maximum absorption wavelength (λ_{max}) of the dye, which is characteristic of its color. The formation of the metal complex can be confirmed by a shift in the λ_{max} compared to the unmetallized dye.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in the dye molecule and to confirm the coordination of the metal to the dye ligand.
- **Elemental Analysis:** This method is used to determine the elemental composition of the synthesized dye, which helps in confirming its molecular formula.

Visual Representations

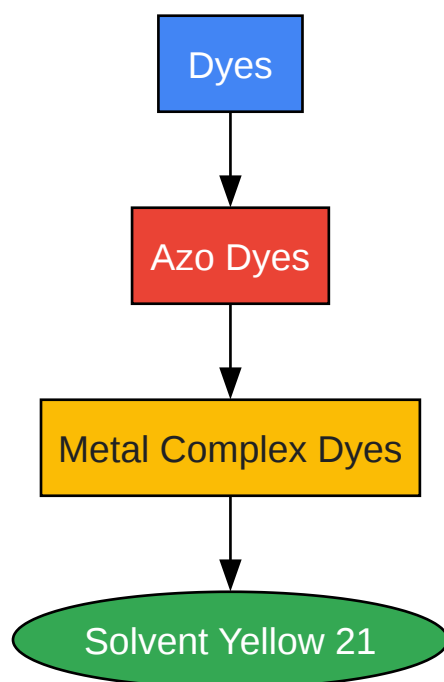
Manufacturing Process Overview



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Caption: A simplified workflow for the synthesis of **Solvent Yellow 21**.

Classification of Solvent Yellow 21



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Caption: Hierarchical classification of **Solvent Yellow 21**.

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